

An In-depth Technical Guide to 4,4'-Thiobisbenzenethiol and Its Synonyms

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Compound of Interest

Compound Name: 4,4'-Thiobisbenzenethiol

Cat. No.: B122378

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4'-Thiobisbenzenethiol** (CAS No. 19362-77-7), a versatile aromatic dithiol compound. The document covers its nomenclature, physicochemical properties, synthesis protocols, and key applications, with a focus on its relevance in materials science and potential implications in drug development.

Nomenclature and Identification

4,4'-Thiobisbenzenethiol is an organosulfur compound characterized by two benzenethiol (mercaptophenyl) groups linked by a central sulfur atom, forming a thioether bridge. This structure gives rise to several synonymous names used interchangeably in scientific literature and commercial catalogs.

Common Synonyms:

- Bis(4-mercaptophenyl) sulfide[1][2][3]
- 4,4'-Thiodibenzenethiol[1][3][4][5][6]
- 4,4'-Dimercaptodiphenyl Sulfide[1][3][4]
- p,p'-Dimercaptodiphenyl Sulfide[1][3][4]
- 4,4'-Thiobis(phenylthiol)[1][3][4]

- 4,4'-Thiobisbenzenedithiol[1][3][4]

Chemical Identifiers:

- CAS Number: 19362-77-7[1][4][5][7]
- Molecular Formula: C₁₂H₁₀S₃[1][2][3][4][5]
- Molecular Weight: 250.40 g/mol [4][5][7]
- IUPAC Name: 4-(4-sulfanyphenyl)sulfanylbenzenethiol[5]
- InChI Key: JLLMOYPIVVKFHY-UHFFFAOYSA-N[7]
- SMILES: Sc1ccc(Sc2ccc(S)cc2)cc1

Physicochemical Properties

The physical and chemical properties of **4,4'-Thiobisbenzenethiol** are crucial for designing experimental conditions, predicting its behavior in various systems, and ensuring safe handling. The data below is compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Appearance	White to off-white or pale yellow crystalline solid	[8]
Melting Point	112-114 °C	[9]
	113-119 °C	
Boiling Point	148 °C @ 12 mmHg	[8]
	431.2 ± 30.0 °C @ 760 mmHg	[9]
Density (Predicted)	1.3 ± 0.1 g/cm ³	[9]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol. Soluble in Toluene.	[7]
LogP	4.4 - 5.05	[5][9]
Flash Point	214.6 ± 24.6 °C	[8][9]
Refractive Index (Predicted)	1.710	[8]

Experimental Protocols

A common method for synthesizing **4,4'-Thiobisbenzenethiol** involves a multi-step process starting from thiophenol. The following protocol is based on a method disclosed in patent CN102093269B.[10]

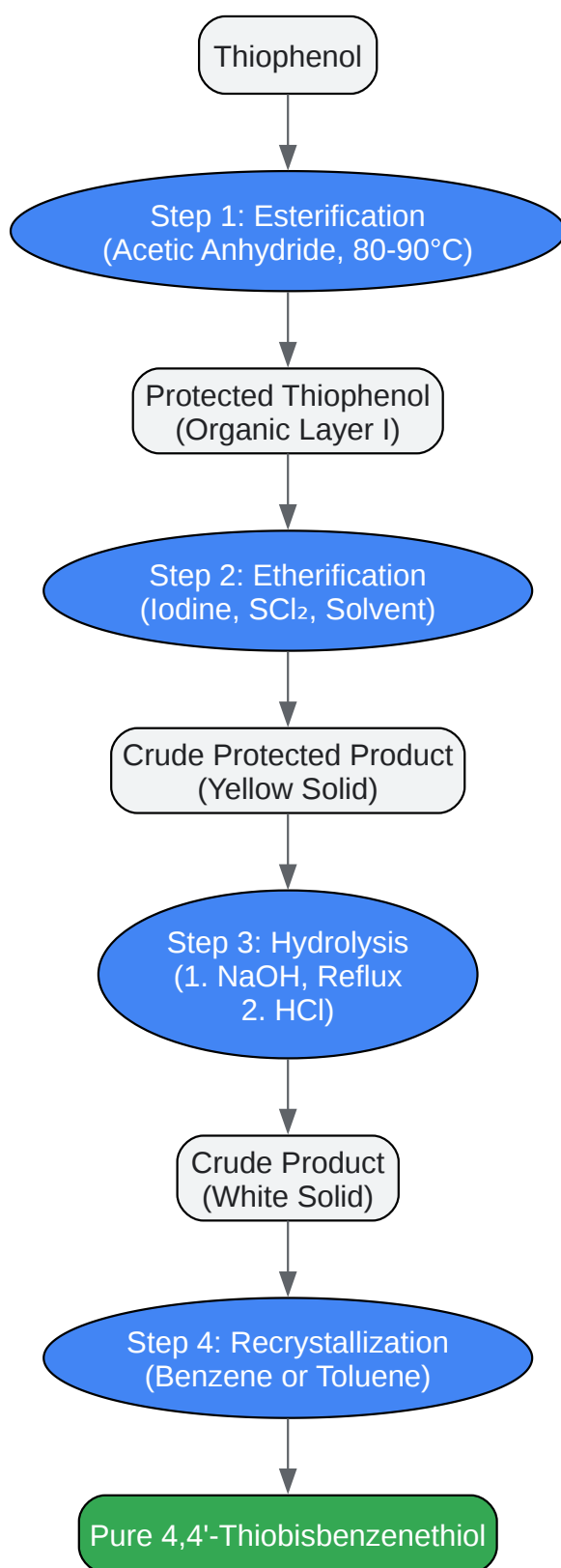
Materials:

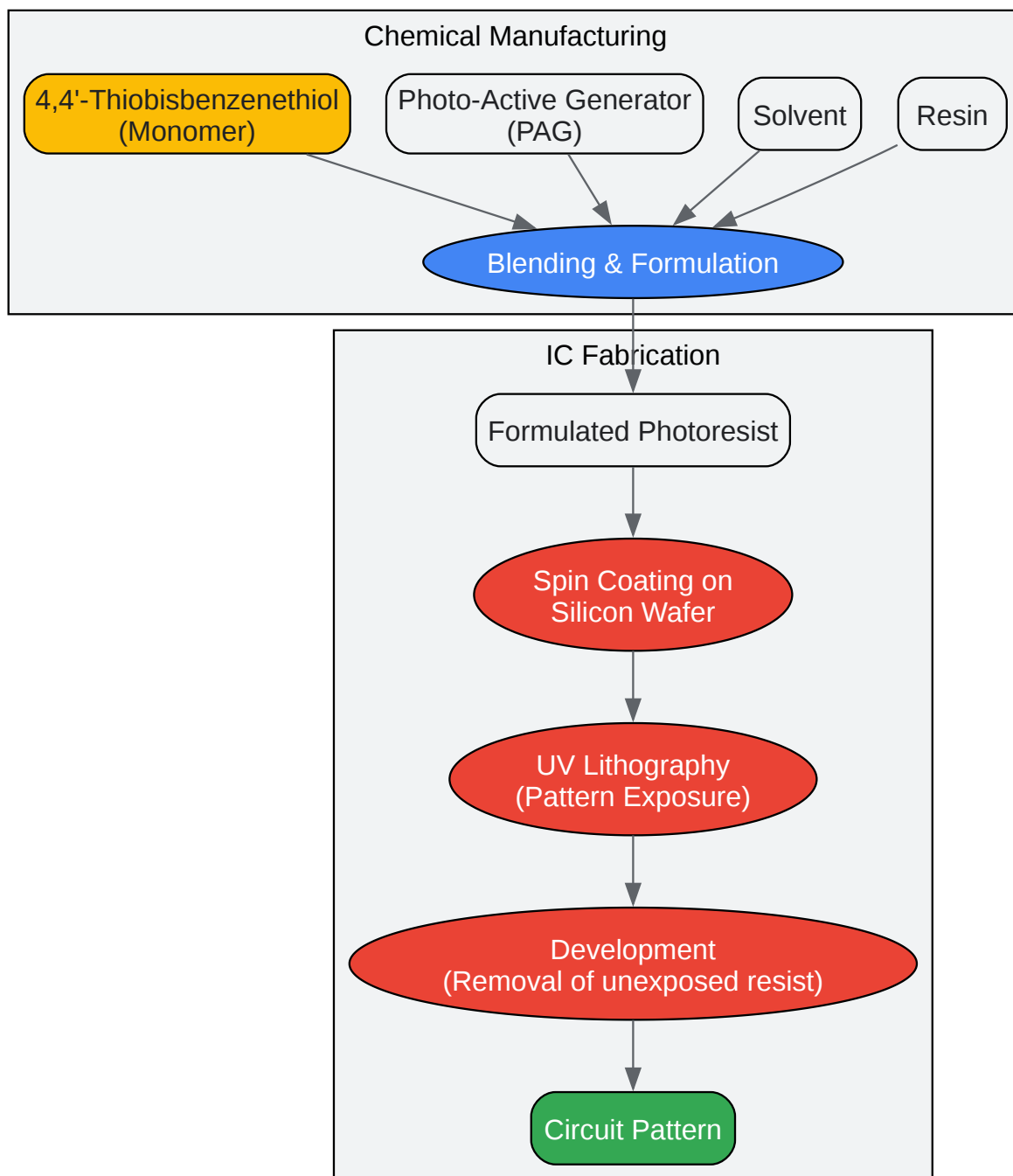
- Thiophenol (starting material)
- Acetic anhydride
- Solvent (e.g., cyclohexane, ethyl acetate)
- Iodine
- Sulfur dichloride

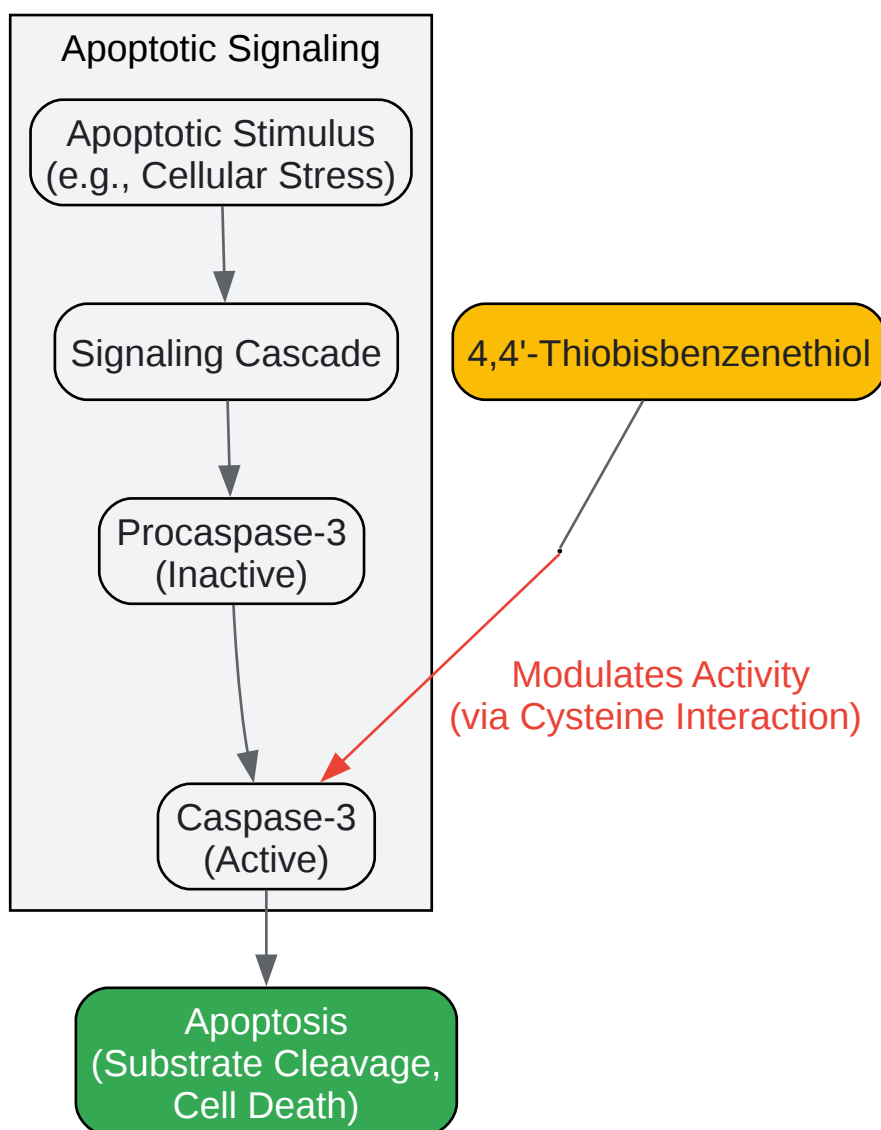
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl, 20-40% solution)
- Recrystallization solvent (e.g., benzene, toluene)

Procedure:

- Esterification: Acetic anhydride is added dropwise to thiophenol. The mixture is heated to 80-90 °C and the reaction is monitored by Gas Chromatography (GC) until the thiophenol is consumed. After cooling to 5-15 °C, water is added, and the organic layer is separated.[\[10\]](#)
- Etherification (Thioether Formation): The organic layer from the previous step is dissolved in a suitable solvent. Iodine and sulfur dichloride are added to initiate the reaction to form the central thioether bond. The resulting organic layer is separated and the solvent is removed under reduced pressure to yield a yellow solid.[\[10\]](#)
- Hydrolysis: The yellow solid is added to an aqueous solution of sodium hydroxide. The mixture is heated to reflux for 1-3 hours to hydrolyze the ester groups, exposing the thiol functionalities. After cooling to room temperature, a 20-40% solution of hydrochloric acid is added dropwise to neutralize the mixture and precipitate the product. The resulting white solid is collected by filtration.[\[10\]](#)
- Recrystallization: The crude white solid is purified by recrystallization from a suitable solvent such as benzene or toluene to yield pure, white crystalline **4,4'-Thiobisbenzenethiol**.[\[10\]](#)







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